"characterization data for 4-(3-Chloro-5-fluorophenyl)benzaldehyde derivatives"

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Compound of Interest

Compound Name:	*4-(3-Chloro-5-fluorophenyl)benzaldehyde*
CAS No.:	*1381944-68-8*
Cat. No.:	*B581723*

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A Comparative Guide to the Characterization of **4-(3-Chloro-5-fluorophenyl)benzaldehyde** and Its Derivatives

Authored by: Dr. Gemini, Senior Application Scientist

Introduction

In the landscape of contemporary drug discovery and materials science, the synthesis of novel molecular scaffolds is a cornerstone of innovation. Aryl-aryl aldehydes, in particular, serve as versatile building blocks for a myriad of complex molecules, including pharmaceuticals, agrochemicals, and organic electronics. The compound **4-(3-Chloro-5-fluorophenyl)benzaldehyde** is a molecule of significant interest, featuring a biphenyl core decorated with a reactive aldehyde functionality and a unique halogen substitution pattern on one of the phenyl rings. The presence of both chlorine and fluorine atoms can profoundly influence the molecule's steric and electronic properties, offering opportunities for fine-tuning biological activity, chemical reactivity, and material characteristics. The chloro group can act as

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a site for further functionalization, while the fluoro group often enhances metabolic stability and binding affinity in biological systems.

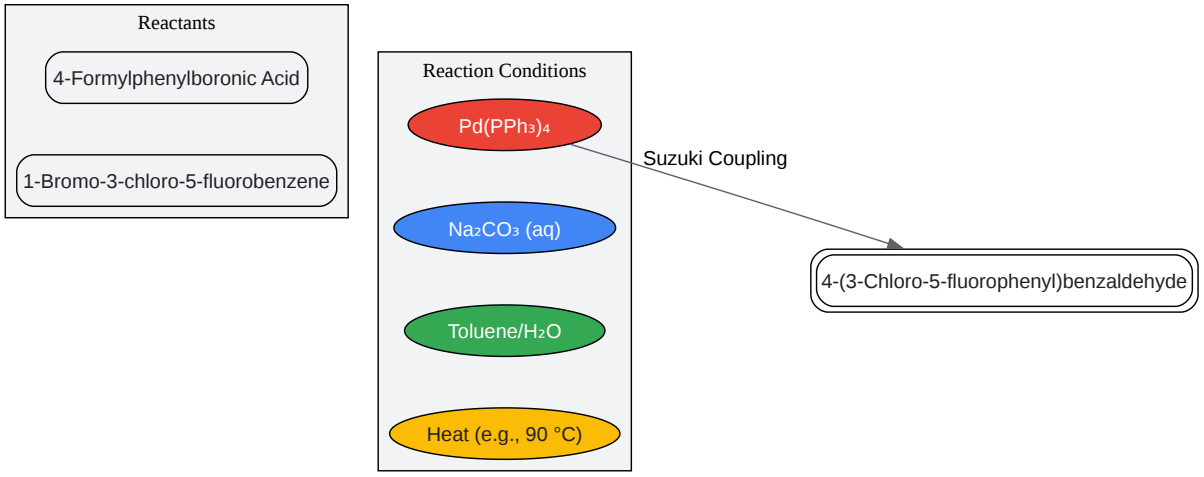
This technical guide provides a comprehensive overview of the synthesis and characterization of **4-(3-Chloro-5-fluorophenyl)benzaldehyde** and a representative imine derivative. It is intended for researchers and professionals in the fields of organic synthesis, medicinal chemistry, and materials science, offering detailed experimental protocols, comparative characterization data, and an exploration of alternative synthetic strategies.

Synthesis of 4-(3-Chloro-5-fluorophenyl)benzaldehyde

The most direct and widely applicable method for constructing the biaryl scaffold of the target compound is through a palladium-catalyzed cross-coupling reaction. The Suzuki-Miyaura coupling is particularly advantageous due to its mild reaction conditions, tolerance of a wide range of functional groups, and the commercial availability of the necessary building blocks.[1] [2] The proposed synthesis involves the coupling of 4-formylphenylboronic acid with 1-bromo-3-chloro-5-fluorobenzene.

Proposed Synthetic Pathway: Suzuki-Miyaura Coupling

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Caption: Suzuki-Miyaura coupling for the synthesis of the target aldehyde.

Experimental Protocol: Synthesis of 4-(3-Chloro-5-fluorophenyl)benzaldehyde

- To a flame-dried round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-formylphenylboronic acid (1.2 eq.), 1-bromo-3-chloro-5-fluorobenzene (1.0 eq.), and sodium carbonate (2.0 eq.).
- The flask is evacuated and backfilled with an inert gas (e.g., Argon or Nitrogen) three times.
- Add a degassed solvent mixture of toluene and water (e.g., 4:1 v/v).
- To the stirring mixture, add the palladium catalyst, such as tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$, 0.03 eq.).

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- Heat the reaction mixture to 90 °C and stir for 12-18 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction to room temperature and dilute with ethyl acetate.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **4-(3-Chloro-5-fluorophenyl)benzaldehyde**.

Characterization of 4-(3-Chloro-5-fluorophenyl)benzaldehyde

The identity and purity of the synthesized compound are confirmed using a combination of spectroscopic and physical methods. While this compound is commercially available (CAS No. 1381944-68-8), detailed characterization data in the public literature is sparse.[3] The following table summarizes its known properties and provides predicted spectroscopic data based on analogous structures.

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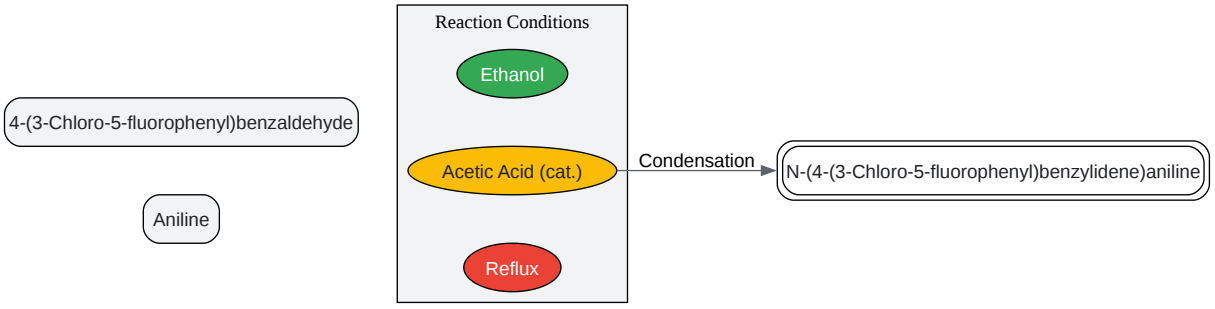
Property	Data for 4-(3-Chloro-5-fluorophenyl)benzaldehyde
Molecular Formula	$C_{13}H_8ClFO$
Molecular Weight	234.65 g/mol
Appearance	Predicted: White to off-white solid
Melting Point	Not reported, predicted > 60 °C
^1H NMR ($CDCl_3$, 400 MHz)	Predicted δ (ppm): 10.05 (s, 1H, -CHO), 7.95 (d, J=8.2 Hz, 2H, Ar-H), 7.75 (d, J=8.2 Hz, 2H, Ar-H), 7.40 (s, 1H, Ar-H), 7.25 (dt, J=8.0, 2.0 Hz, 1H, Ar-H), 7.15 (dt, J=8.0, 2.0 Hz, 1H, Ar-H)
^{13}C NMR ($CDCl_3$, 101 MHz)	Predicted δ (ppm): 191.8 (-CHO), 163.5 (d, J=250 Hz, C-F), 142.0 (d, J=8.0 Hz, C-Cl), 136.0, 135.5, 130.5, 129.0, 124.0 (d, J=3.0 Hz), 116.0 (d, J=22.0 Hz), 114.5 (d, J=24.0 Hz)
FT-IR (KBr, cm^{-1})	Predicted ν: ~3070 (Ar C-H), ~2850, 2750 (Aldehyde C-H), ~1700 (C=O stretch), ~1600, 1580 (Ar C=C), ~1250 (C-F), ~830 (C-Cl)
Mass Spec (EI)	Predicted m/z: 234 (M^+), 233 $(M-H)^+$, 205 $(M-CHO)^+$

Synthesis and Characterization of Derivatives: A Comparative Analysis

The aldehyde group is a versatile handle for synthesizing a wide array of derivatives. Schiff bases (or imines), formed by the condensation of an aldehyde with a primary amine, are of particular importance due to their prevalence in biologically active molecules and as ligands in coordination chemistry.[4][5]

Proposed Synthesis of a Schiff Base Derivative

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Caption: Synthesis of a Schiff base derivative from the target aldehyde.

Experimental Protocol: Synthesis of N-(4-(3-Chloro-5-fluorophenyl)benzylidene)aniline

- Dissolve **4-(3-Chloro-5-fluorophenyl)benzaldehyde** (1.0 eq.) in ethanol in a round-bottom flask.
- Add aniline (1.05 eq.) to the solution, followed by a catalytic amount of glacial acetic acid (2-3 drops).
- Heat the mixture to reflux for 2-4 hours. The formation of the product can be monitored by TLC.
- After completion, cool the reaction mixture in an ice bath to induce precipitation.
- Collect the solid product by vacuum filtration and wash with cold ethanol.
- Recrystallize the crude product from a suitable solvent (e.g., ethanol or isopropanol) to obtain the pure Schiff base.

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Comparative Characterization Data

The formation of the imine derivative can be confirmed by comparing its spectroscopic data with that of the parent aldehyde. The key changes to expect are the disappearance of the aldehyde proton signal and the appearance of an imine proton signal in the ^{1}H NMR spectrum, along with a shift in the C=O stretch to a C=N stretch in the IR spectrum.

Property	Parent Aldehyde	Schiff Base Derivative (Predicted)
Functional Group	Aldehyde (-CHO)	Imine (-CH=N-)
^{1}H NMR: Key Signal	δ ~10.05 ppm (s, 1H, -CHO)	δ ~8.5 ppm (s, 1H, -CH=N-)
^{13}C NMR: Key Signal	δ ~191.8 ppm (-CHO)	δ ~160 ppm (-CH=N-)
FT-IR: Key Stretch	ν ~1700 cm^{-1} (C=O)	ν ~1625 cm^{-1} (C=N)
Mass Spec (EI)	m/z: 234 (M$^+$)	m/z: 309 (M$^+$)

Comparison with Alternative Methodologies

While the Suzuki-Miyaura coupling is a robust method, other cross-coupling reactions can also be employed for the synthesis of the parent aldehyde.

- Stille Coupling: This reaction involves the coupling of an organotin reagent with an organohalide, also catalyzed by palladium.[6][7] Stille coupling is often tolerant of a wide variety of functional groups and the organostannane reagents are stable to air and moisture. However, a significant drawback is the toxicity of tin compounds and the difficulty in removing tin byproducts from the reaction mixture.[8]

- Negishi Coupling: This involves the coupling of an organozinc reagent with an organohalide. Organozinc reagents are generally more reactive than organoboron or organotin compounds, which can lead to faster reaction times. However, they are also more sensitive to air and moisture, requiring stricter anhydrous reaction conditions.

The choice of method often depends on the availability of starting materials, functional group tolerance, and considerations regarding reagent toxicity and waste disposal.

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Detailed Analytical Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve ~5-10 mg of the sample in ~0.6 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in an NMR tube.
- ^1H NMR: Acquire the spectrum on a 400 MHz or higher spectrometer. Typical parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.
- ^{13}C NMR: Acquire the spectrum on the same instrument. Due to the lower natural abundance of ^{13}C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be required.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation: For solid samples, a KBr pellet can be prepared by mixing a small amount of the sample with dry KBr powder and pressing it into a transparent disk. Alternatively, Attenuated Total Reflectance (ATR) can be used for direct analysis of the solid.
- Data Acquisition: Record the spectrum typically from 4000 to 400 cm^{-1}, with a resolution of 4 cm^{-1}.

Mass Spectrometry (MS)

- Technique: Electron Ionization (EI) is suitable for volatile and thermally stable compounds like benzaldehydes. Electrospray Ionization (ESI) is a softer technique that can also be used.
- Sample Introduction: For GC-MS, the sample is introduced via a gas chromatograph. For direct infusion ESI-MS, the sample is dissolved in a suitable solvent (e.g., methanol or acetonitrile) and infused into the mass spectrometer.

High-Performance Liquid Chromatography (HPLC)

- Purpose: To assess the purity of the compound and for purification.
- Typical Conditions: A reversed-phase C18 column is commonly used. The mobile phase is typically a gradient of water (often with 0.1% formic acid or trifluoroacetic acid) and an

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organic solvent like acetonitrile or methanol. Detection is usually performed with a UV detector at a wavelength where the aromatic system absorbs (e.g., 254 nm).

Conclusion

4-(3-Chloro-5-fluorophenyl)benzaldehyde represents a valuable and versatile building block in synthetic chemistry. Its synthesis via Suzuki-Miyaura coupling offers a reliable and efficient route, and its aldehyde functionality provides a gateway to a vast chemical space of derivatives, such as Schiff bases. The characterization data, whether experimentally determined or predicted based on sound chemical principles, is crucial for confirming the structure and purity of these compounds. The protocols and comparative data presented in this guide are intended to equip researchers with the necessary information to confidently synthesize, characterize, and utilize these important chemical entities in their research endeavors.

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